

Technical Procurement & Handling Guide: 2-Methylbutane-d12 (Isopentane-d12)

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Compound of Interest

Compound Name: 2-METHYLBUTANE-D12
(ISOPENTANE) 98

CAS No.: 13351-96-7

Cat. No.: B1171970

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Executive Summary

2-Methylbutane-d12 (Isopentane-d12), CAS 13351-96-7, is a specialized deuterated solvent and internal standard used in high-resolution NMR spectroscopy and mass spectrometry. With a boiling point (~27.8°C) hovering dangerously close to standard laboratory ambient temperatures, this reagent presents unique challenges in supply chain verification and experimental handling.

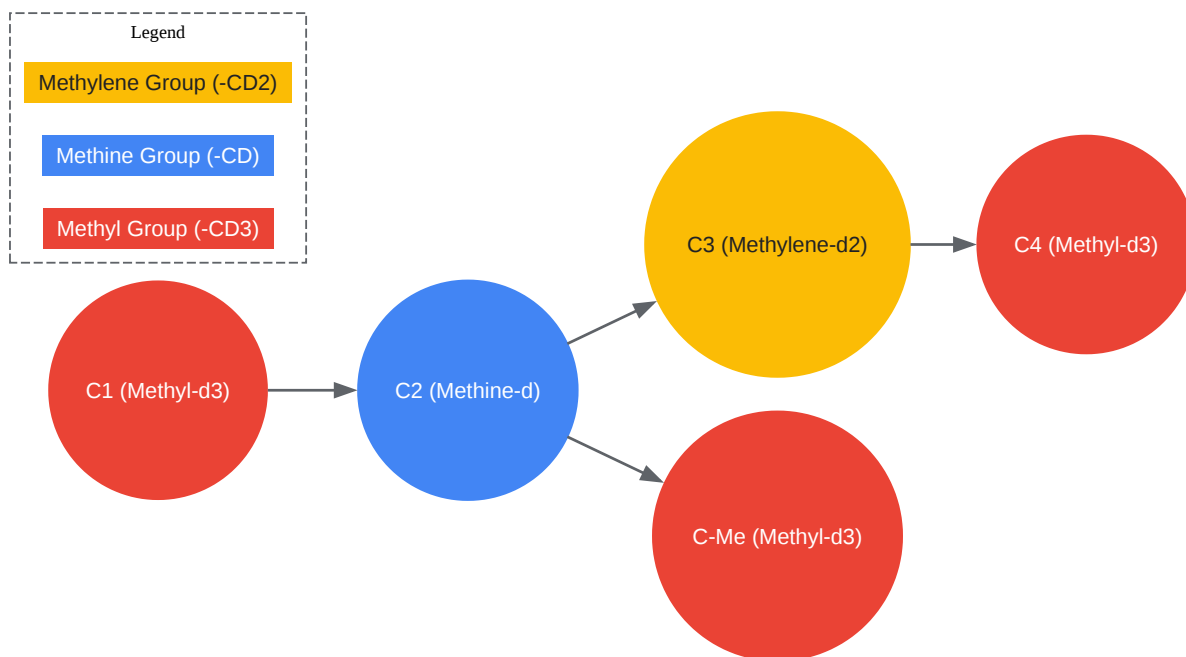
This guide provides a rigorous technical framework for sourcing "98 atom % D" grade isopentane, verifying its isotopic purity upon receipt, and handling it without compromising its integrity. The focus is on preventing isotopic fractionation and evaporative loss, the two primary failure modes for this volatile compound.

Chemical Profile & Critical Specifications[1]

Understanding the physical constraints of 2-Methylbutane-d12 is prerequisite to successful procurement. Unlike standard solvents (e.g., DMSO-d6), Isopentane-d12 is extremely volatile.

Chemical Structure

The molecule is fully deuterated at all carbon positions.



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Figure 1: Structural connectivity of 2-Methylbutane-d₁₂ showing deuteriation sites.

Technical Specifications Table

Property	Value / Limit	Critical Note
CAS Number	13351-96-7	Distinct from unlabeled (78-78-4)
Isotopic Purity	≥ 98 atom % D	"98" is the industry standard; <98% compromises NMR integration.
Chemical Purity	$\geq 98\%$ (CP)	Impurities are often trace n-pentane-d12 or protonated isomers.
Boiling Point	$\sim 27\text{--}28$ °C	High Risk: Evaporates rapidly at room temp.[1]
Flash Point	-51 °C	Extremely Flammable.[2]
Density	~ 0.73 g/mL	Denser than protonated analog (0.62 g/mL) due to mass effect.

Strategic Sourcing: Commercial Suppliers

The market for Isopentane-d12 is consolidated among a few primary manufacturers and their distributors. When selecting a supplier, prioritize packaging integrity over price. Due to the low boiling point, septum-sealed bottles often suffer from slow leakage during transit. Flame-sealed ampoules are strongly recommended.

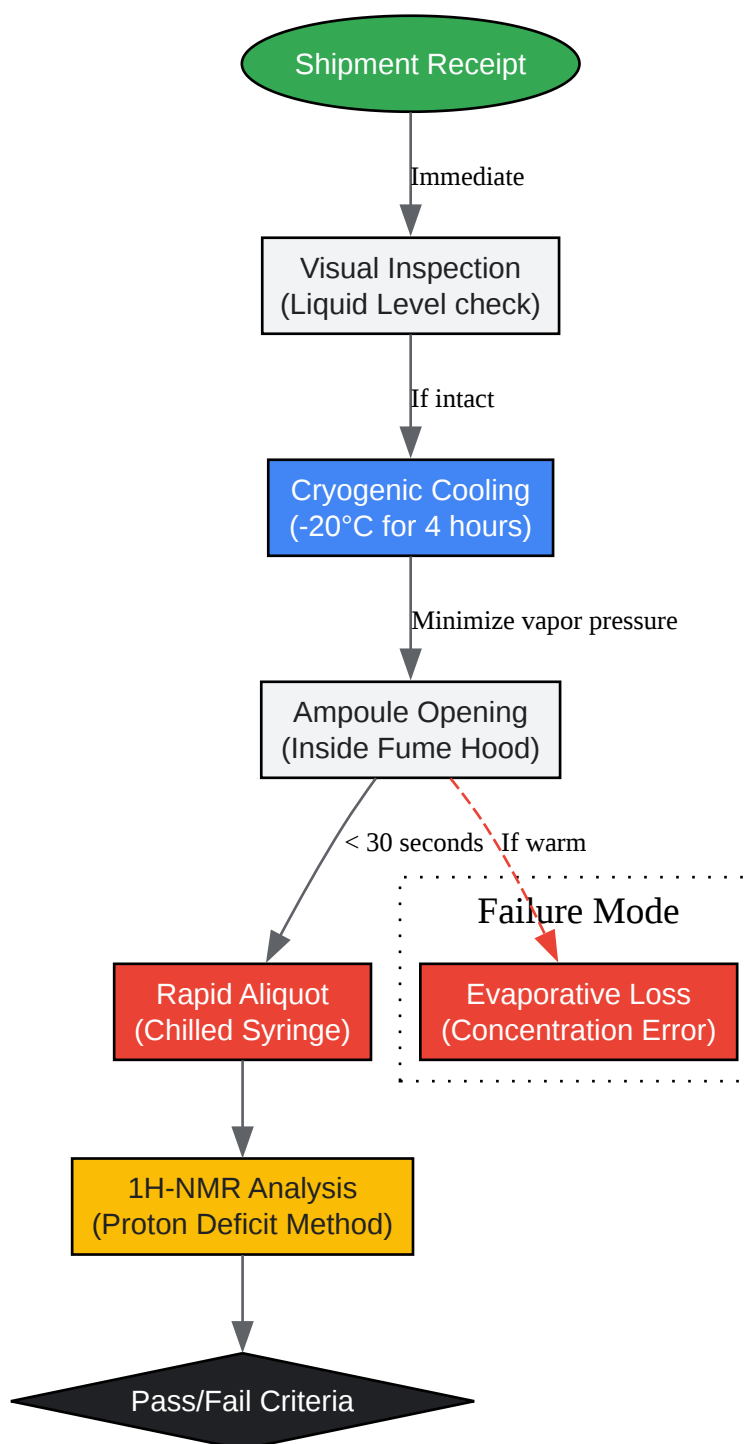
Supplier Comparison Matrix

Supplier	Product Code	Purity Spec	Packaging Options	Primary Region
Cambridge Isotope Labs (CIL)	DLM-2937	98% D	Ampoules (0.5g - 5g)	Global / North America
Sigma-Aldrich (Merck)	13351-96-7	98 atom % D	Ampoules, Septum Vials	Global / Europe
C/D/N Isotopes	D-0630	98 atom % D	Break-seal Flasks	North America
Zeochem	Custom	98%+ D	Bulk / Custom Cylinders	Europe / Global

Procurement Recommendation: For quantitative NMR (qNMR) or long-term storage, order CIL or C/D/N products in flame-sealed glass ampoules. Avoid septum vials unless the product will be consumed immediately upon receipt.

Incoming Quality Assurance (IQA) Protocol

Upon receipt, the integrity of the deuteration must be verified.^[3] The following workflow ensures you validate the material without losing it to evaporation.



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Figure 2: Incoming Quality Assurance workflow emphasizing temperature control.

Verification Method: 1H-NMR "Proton Deficit"

To verify 98% D without a specialized deuterium probe:

- Standard: Mix a known mass of Isopentane-d12 with a known mass of an internal standard (e.g., 1,3,5-trimethoxybenzene).
- Solvent: Use CDCl₃ or C₆D₆.
- Acquisition: Run a standard ¹H-NMR.
- Calculation: Integrate the residual proton peaks of the isopentane (typically 0.8–1.5 ppm region). Compare the observed integral to the theoretical integral of a fully protonated sample.
 - Target: Observed integral should be ≤ 2% of the theoretical value.

Advanced Handling & Storage

The Golden Rule: Never open a vessel of Isopentane-d12 at room temperature (>22°C).

The "Cold-Trap" Dispensing Protocol

Due to the 27.8°C boiling point, handling at room temperature introduces significant error and safety risk (pressure buildup).

- Pre-Cooling: Store the solvent at 4°C (fridge) or -20°C (freezer).
- Equipment Prep: Pre-chill all syringes, pipette tips, and receiving vials on dry ice or in a -20°C freezer for 15 minutes before use.
- Transfer:
 - Remove source bottle from cold storage.
 - Immediately withdraw volume using the chilled syringe.
 - Inject into the destination vessel (e.g., NMR tube) which should also be chilled.
 - Cap immediately.

- Sealing: Parafilm is insufficient. Use Teflon tape on threads and store upright.

Storage Hierarchy

- Optimal: Flame-sealed ampoule at 4°C (Dark).
- Working: Septum vial with crimp cap at -20°C. Note: Cold shrinks the septum; ensure the crimp is tight to prevent air ingress.
- Avoid: Screw-cap vials at Room Temperature (High risk of total evaporation).

Applications in High-Res Analytics

NMR Spectroscopy

Isopentane-d₁₂ is transparent in the ¹H-NMR spectrum, except for residual quintets at 0.85 ppm and 1.15 ppm. It is ideal for:

- Low-Temperature NMR: It remains liquid down to -160°C, making it a superior solvent for studying unstable intermediates or dynamic processes (conformational flipping) that require ultra-low temperatures where CDCl₃ would freeze.
- Aliphatic Region Studies: When the analyte has signals masked by common solvents like DMSO or Acetone.

Mass Spectrometry

Used as a standard in Cold Spray Ionization (CSI) or as a reagent gas in Chemical Ionization (CI) where a deuterated adduct is required to elucidate molecular weight via mass shift (+12 Da).

References

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